

# A Comparative Guide to Metal Complexes of Nitrosophenols for Researchers

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## Compound of Interest

Compound Name: *3,5-Dimethyl-4-nitrosophenol*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of metal complexes formed with various nitrosophenol ligands. It details their synthesis, stability, spectroscopic characteristics, and potential biological activities, supported by available experimental data.

Metal complexes of nitrosophenols have garnered interest due to their intense coloration and diverse applications, including in analytical chemistry and as potential biological agents.<sup>[1]</sup> These complexes typically involve a transition metal ion coordinated to one or more nitrosophenolate ligands. The nature of both the metal ion and the substituents on the phenol ring significantly influences the properties of the resulting complex.

## Synthesis and Structure

The synthesis of metal-nitrosophenolato complexes can be achieved through methods such as the Baudisch reaction, which introduces a nitroso and a hydroxyl group to an aromatic ring in the presence of a metal ion, or through the direct C-nitrosation of phenols.<sup>[1][2]</sup> A common method involves the reaction of a metal salt with the desired nitrosophenol ligand in a suitable solvent.<sup>[3]</sup>

The nitrosophenol ligands exist in tautomeric equilibrium between the nitrosophenol and the more stable o-benzoquinone monoxime form.<sup>[1][2]</sup> X-ray diffraction studies have confirmed that coordination to the metal ion occurs through the nitrogen atom of the nitroso group.<sup>[1]</sup> The stoichiometry of these complexes varies with the metal ion; for instance, copper(II) tends to

form bi-ligated complexes, while cobalt(III) and iron(II/III) can accommodate three ligands, forming octahedral complexes.[1][2]

## Comparative Data of Metal-Nitrosophenol Complexes

The following tables summarize key data for metal complexes with different nitrosophenol ligands based on available literature.

Table 1: Stability Constants of Metal-Nitrosophenol Complexes

Metal Ion	Ligand	Log K1	Log K2	Method	Reference
Cu(II)	2- Nitrosophenol	-	-	Potentiometric	[4][5]
Ni(II)	2- Nitrosophenol	-	-	Potentiometric	[4][5]
Co(II)	2- Nitrosophenol	-	-	Potentiometric	[4][5]
Zn(II)	2- Nitrosophenol	-	-	Potentiometric	[5]
Mn(II)	2- Nitrosophenol	-	-	Potentiometric	

Note: Specific comparative values for different nitrosophenols are not readily available in a single source. The stability generally follows the Irving-Williams series.

Table 2: Spectroscopic Data for Selected Metal-Nitrosophenol Complexes

Complex	$\lambda_{\text{max}}$ (nm) (UV-Vis)	Key IR Bands ( $\text{cm}^{-1}$ ) ( $\nu(\text{N=O})$ )	Reference
Copper(II) bis(4-methyl-2-nitrosophenolato)	389, 690, 763	1365	[1][3]
Copper(II) bis(2-methoxy-6-nitroso-4-formylphenolato)	-	1607, 1519, 1388, 1273	[3]
General Cu(II) complexes	~600-800 (d-d transitions)	-	[6][7][8]
General Co(II) complexes	-	-	[9]
General Ni(II) complexes	-	-	[9]

Table 3: Antimicrobial Activity of Related Nitro-Containing Ligand Complexes

Complex Type	Organism	MIC ( $\mu\text{g/mL}$ )	Reference
Cu(II) Schiff base with benzofuran core	Mycobacterium Tuberculosis	1.6	[10]
Iron complexes with quinoxaline derivatives	Mycobacterium Tuberculosis	0.78	[10]
Rhenium bisquinoline complexes	S. aureus, E. coli	4-16 fold lower under photo-irradiation	[11]
Dinuclear Ruthenium complex	E. coli, E. faecalis	0.5-1.6 $\mu\text{M}$	[12]

Note: While specific MIC values for a range of metal-nitrosophenol complexes are not extensively reported in comparative studies, related complexes with nitro-containing ligands show significant antimicrobial potential.[10][13]

## Experimental Protocols

### Synthesis of Copper(II) bis(4-methyl-2-nitrosophenolato) [3]

- Reaction Setup: A solution of 4-methylphenol (1 equivalent) in a suitable solvent is prepared.
- Addition of Reagents: An aqueous solution of sodium nitrite (2.5 equivalents) is added, followed by an aqueous solution of copper(II) sulfate pentahydrate (0.5 equivalents).
- Reaction Conditions: The reaction mixture is stirred at ambient temperature for several hours.
- Isolation and Purification: The resulting precipitate is collected by filtration, washed with water and a suitable organic solvent (e.g., ethanol), and then dried. Recrystallization from a chloroform-ethanol mixture yields a deep purple solid.
- Characterization: The product is characterized by mass spectrometry (MS), infrared spectroscopy (IR), and elemental analysis.

### Determination of Stability Constants by Potentiometric Titration[4][5][6][15][16][17][18][19]

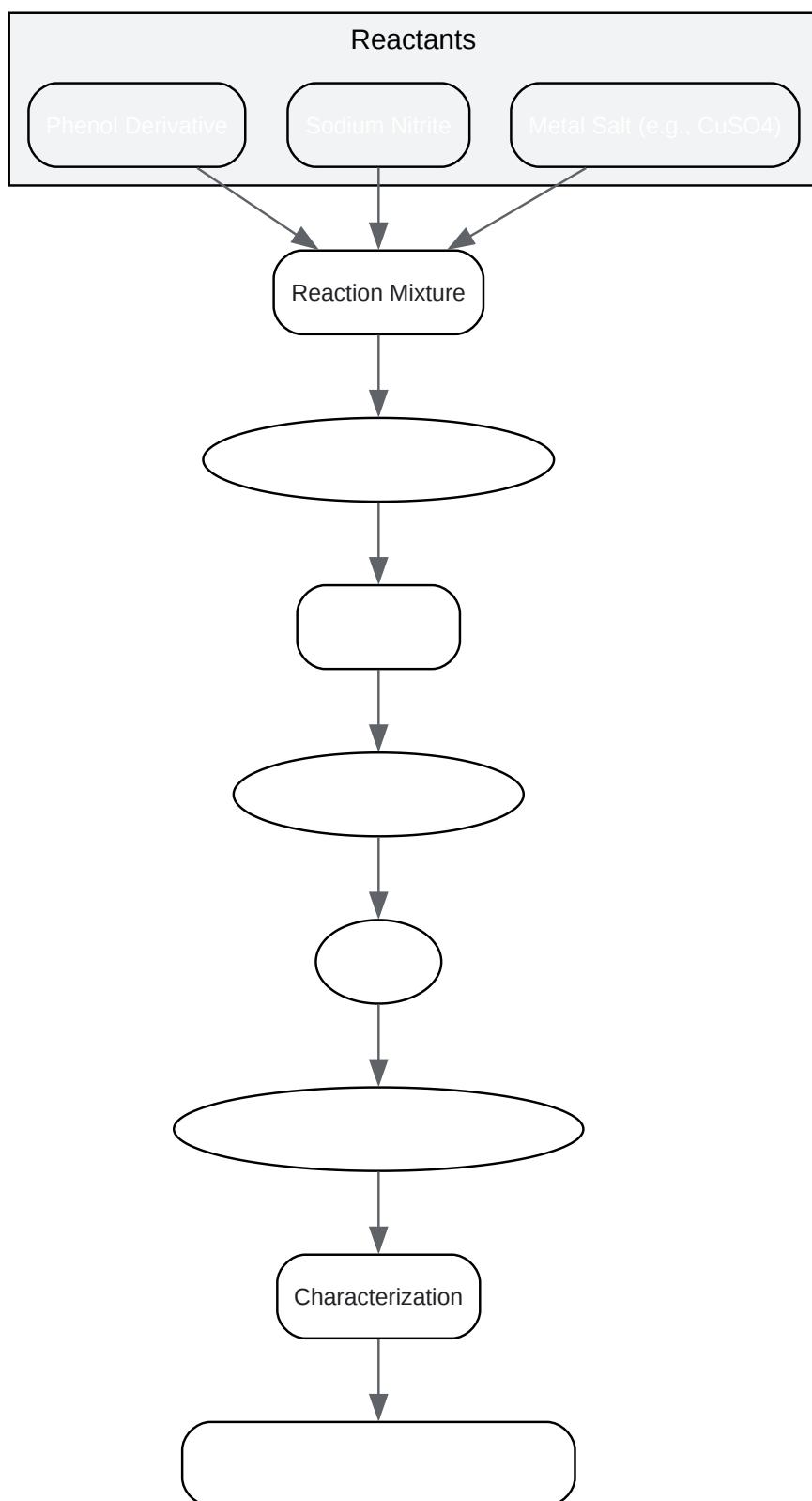
- Solution Preparation: Prepare solutions of the ligand, the metal salt, a standard acid (e.g.,  $\text{HClO}_4$ ), and a standard base (e.g.,  $\text{NaOH}$ ) of known concentrations in a suitable solvent system (e.g., 70% dioxane-water) with a constant ionic strength maintained by a background electrolyte (e.g.,  $\text{NaClO}_4$ ).
- Titration Sets: Perform a series of potentiometric titrations:
  - Acid titration (A).
  - Acid + Ligand titration (A+L).
  - Acid + Ligand + Metal ion titration (A+L+M).
- Data Acquisition: Record the pH of the solution after each addition of the standard base.

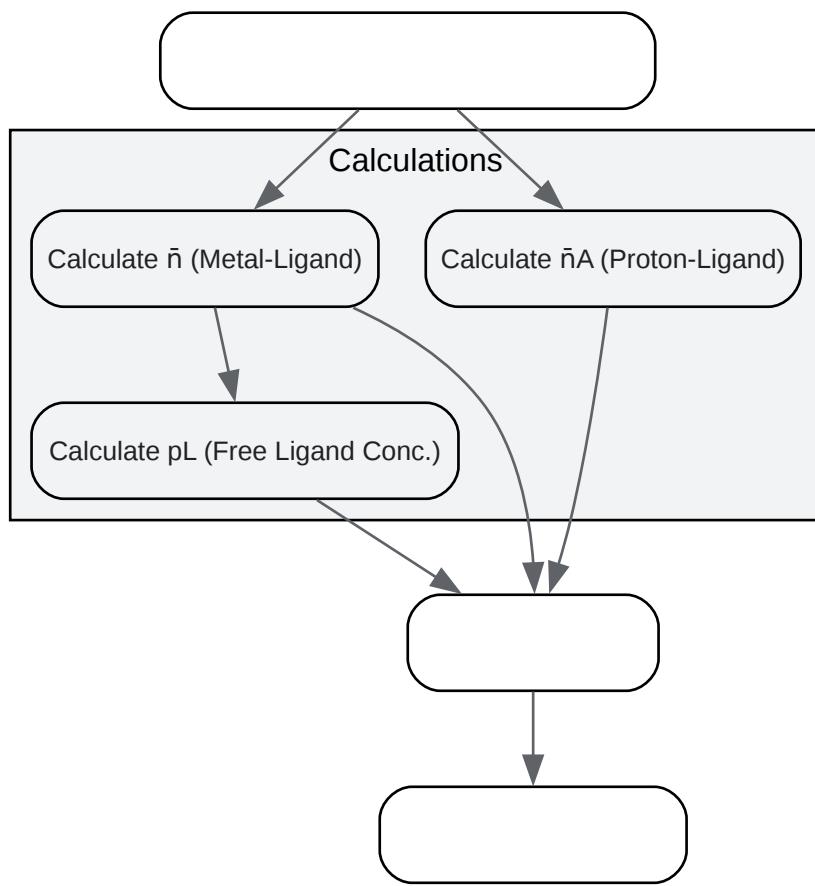
- Calculation: Use the titration data to calculate the proton-ligand and metal-ligand stability constants using methods such as the Calvin-Bjerrum technique. This involves calculating the average number of protons associated with the ligand ( $\bar{n}_A$ ) and the average number of ligands complexed with the metal ion ( $\bar{n}$ ) at different pH values. The stability constants are then determined from the formation curves ( $\bar{n}$  vs.  $pL$ ).

## Antimicrobial Susceptibility Testing (Broth Microdilution Method)[14]

- Preparation of Test Plates: Serially dilute the metal complexes in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria) in a 96-well microtiter plate.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., to a 0.5 McFarland standard).
- Inoculation: Inoculate each well of the microtiter plate with the microbial suspension.
- Incubation: Incubate the plates under appropriate conditions (e.g., 35°C for 18-20 hours for bacteria).
- Determination of MIC: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the complex that completely inhibits visible growth of the microorganism.

## Visualizations



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